

An In-depth Technical Guide to Trimethylsilyl Chlorosulfonate (CAS 4353-77-9)

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Compound of Interest

Compound Name: Trimethylsilyl chlorosulfonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trimethylsilyl chlorosulfonate** (TMSCS), a versatile reagent in organic synthesis. This document outlines its core physicochemical properties, spectroscopic data, reactivity, applications with experimental protocols, and essential safety information.

Physicochemical Properties

Trimethylsilyl chlorosulfonate is a colorless to pale yellow liquid with a pungent odor.^[1] It is a reactive compound used primarily as a chlorosulfonating and silylating agent in organic synthesis.^{[1][2][3][4][5][6][7]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	4353-77-9	[1][2][6][7][8][9][10][11][12][13][14][15]
Molecular Formula	C ₃ H ₉ ClO ₃ SSi	[1][7][10][11][12][13][14][16]
Molecular Weight	188.71 g/mol	[2][6][11][12][13][14][16]
Appearance	Colorless to pale yellow liquid	[1][12]
Melting Point	-26 °C	[2][3][4][5][6][7][8][11][12]
Boiling Point	168-169 °C (lit.)	[2][3][4][5][6][7]
62-64 °C / 10 mmHg (lit.)	[2][4][5][6][11][12]	
Density	1.225 g/mL at 25 °C (lit.)	[2][3][4][5][6][7][8]
Refractive Index (n _{20/D})	1.424 (lit.)	[2][3][4][5][6][7][8]
Flash Point	42 °C (107.6 °F) - closed cup	[2][8][10]
Solubility	Soluble in organic solvents such as N,N-Dimethylformamide, methanol, and glacial acetic acid. Sparingly soluble in chloroform and practically insoluble in water.[1][10]	[1][10]

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the identity and purity of **Trimethylsilyl chlorosulfonate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show a singlet for the nine equivalent protons of the trimethylsilyl group.[10]

- ^{13}C NMR: The carbon-13 NMR spectrum will display a single resonance corresponding to the three equivalent methyl carbons of the trimethylsilyl group.[\[17\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present in the molecule. Key vibrational bands for **Trimethylsilyl chlorosulfonate** are expected for the S=O and Si-O bonds.[\[1\]](#)

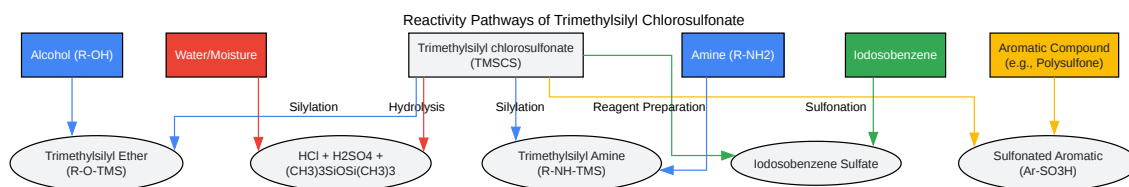
Conformity to structure is typically confirmed by IR or ^1H NMR spectra.[\[6\]](#) Detailed spectroscopic data, including ^1H NMR, ^{13}C NMR, and IR spectra, are available for reference in chemical databases such as ChemicalBook and SpectraBase.[\[1\]](#)[\[10\]](#)[\[17\]](#)

Reactivity and Stability

Trimethylsilyl chlorosulfonate is a reactive compound that must be handled with care.

- Hydrolysis: It reacts rapidly and violently with water and moisture, releasing corrosive and toxic gases such as hydrochloric acid (HCl) and sulfuric acid.[\[1\]](#)[\[12\]](#) Therefore, it must be handled under anhydrous conditions.[\[1\]](#)
- Reactivity with Nucleophiles: It readily reacts with alcohols and amines, making it a useful reagent for the protection of these functional groups through the formation of trimethylsilyl ethers and amines.[\[1\]](#)[\[12\]](#)
- Thermal Stability: The compound is stable under recommended storage conditions, which include a cool, dry, and well-ventilated area in a tightly sealed container.[\[9\]](#)[\[10\]](#)
- Incompatible Materials: It is incompatible with strong bases, alcohols, and oxidizing agents.[\[17\]](#)

The following diagram illustrates the key reactivity pathways of **Trimethylsilyl chlorosulfonate**.



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Caption: Reactivity of **Trimethylsilyl chlorosulfonate**.

Applications and Experimental Protocols

Trimethylsilyl chlorosulfonate is a valuable reagent with several applications in organic synthesis.

Sulfonating Agent

TMSCS is commonly employed as a sulfonating agent for a variety of organic molecules, including small molecules and polymers.^{[2][3][4][5][6][7]}

Experimental Protocol: Sulfonation of Polysulfone

This protocol is adapted from the literature for the sulfonation of polysulfone, a common polymer used in membrane applications.^[2]

- Preparation: Dry the polysulfone polymer at 150°C for 4 hours. Dissolve the dried polymer in a suitable anhydrous solvent such as methylene chloride or dichloroethane to create a solution.^[2]

- **Reaction Setup:** Place the polymer solution in a reaction vessel equipped with a mechanical stirrer and maintain an inert atmosphere (e.g., dry argon). Cool the solution to 0-5°C using an ice bath.
- **Addition of TMSCS:** Slowly add **Trimethylsilyl chlorosulfonate** to the cooled and vigorously stirred polymer solution. The reaction is exothermic, so a slow addition rate is crucial to maintain the temperature.
- **Reaction:** Allow the reaction to proceed at 0-5°C for a specified period, typically a few hours, while maintaining stirring. The hydrophobic character of the trimethylsilyl sulfonic ester intermediate helps maintain the homogeneity of the reaction mixture.[\[2\]](#)
- **Work-up:** After the reaction is complete, the sulfonated polymer can be isolated by precipitation in a non-solvent, followed by filtration and drying.

Silylating Agent for Protection of Alcohols and Amines

TMSCS is used to protect hydroxyl and amino groups by converting them into trimethylsilyl ethers and amines, respectively.[\[1\]](#)[\[12\]](#) This protection strategy is useful in multi-step syntheses where these functional groups might interfere with subsequent reactions.[\[8\]](#)[\[14\]](#)[\[18\]](#)

Experimental Protocol: Protection of an Alcohol

This is a general procedure for the silylation of a primary or secondary alcohol.[\[8\]](#)[\[18\]](#)

- **Materials:** The alcohol to be protected, **Trimethylsilyl chlorosulfonate**, a non-nucleophilic base (e.g., triethylamine or pyridine), and an anhydrous aprotic solvent (e.g., dichloromethane or diethyl ether).
- **Reaction Setup:** Dissolve the alcohol and the base in the anhydrous solvent in a dry reaction flask under an inert atmosphere.
- **Addition of TMSCS:** Slowly add **Trimethylsilyl chlorosulfonate** to the solution at room temperature or below. The base neutralizes the HCl generated during the reaction.
- **Reaction:** Stir the mixture at room temperature until the reaction is complete, which can be monitored by techniques like thin-layer chromatography (TLC).

- Work-up: The reaction mixture is typically quenched with water or a saturated aqueous solution of sodium bicarbonate. The organic layer is then separated, dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed under reduced pressure to yield the trimethylsilyl ether.

Reagent for the Synthesis of Cyclic Sulfates

TMSCS is a key reagent in the preparation of iodosobenzene sulfate, which is then used to synthesize cyclic sulfates from alkenes.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[12\]](#)

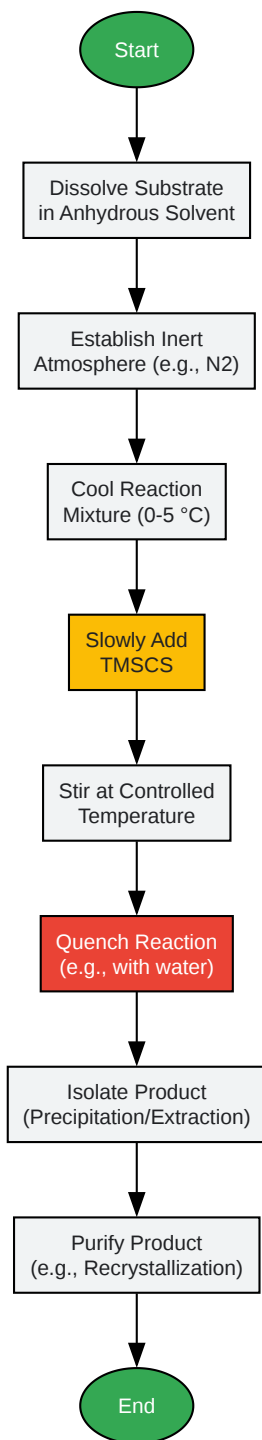
Experimental Protocol: Preparation of Iodosobenzene Sulfate

This protocol is based on a literature procedure for the synthesis of iodosobenzene sulfate.[\[9\]](#)

- Materials: Iodosobenzene, **Trimethylsilyl chlorosulfonate**, and dry dichloromethane.
- Reaction Setup: Suspend iodosobenzene in dry dichloromethane in a reaction flask under a nitrogen atmosphere and cool the slurry to -78°C .
- Addition of TMSCS: Add **Trimethylsilyl chlorosulfonate** to the cold slurry with continuous stirring. The mixture should turn into a clear yellow solution.
- Reaction and Isolation: Allow the solution to warm slowly to approximately -10°C . Remove the solvent under vacuum to obtain a yellow powder, which is the iodosobenzene sulfate. This reagent is moisture-sensitive and is typically used immediately in the next step without further purification.[\[9\]](#)

The following diagram illustrates a general workflow for a sulfonation reaction using **Trimethylsilyl chlorosulfonate**.

General Workflow for Sulfonation with TMSCS

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Caption: General Sulfonation Workflow.

Safety and Handling

Trimethylsilyl chlorosulfonate is a hazardous chemical and requires strict safety precautions.

Hazard Category	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid, Category 3 (H226)	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[10] P233: Keep container tightly closed.[10] P240: Ground and bond container and receiving equipment.[10]
Corrosivity	Skin Corrosion/Irritation, Category 1B (H314)	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[9] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][9][10]
Toxicity	Acute Toxicity, Oral, Category 4 (H302)	-
Irritation	Serious Eye Damage/Eye Irritation, Category 2A (H319)	-
Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3 (H335)	-	-

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear a face shield and safety glasses.[2][9]
- Skin Protection: Handle with gloves. Use proper glove removal technique to avoid skin contact.[9]
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK) if vapours or aerosols are generated.[2]
- Other: Wear suitable protective clothing.[10]

Handling and Storage:

- Handle in a well-ventilated place, preferably in a fume hood.[9][10]
- Avoid contact with skin and eyes.[9][10]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[10]
- Keep away from incompatible materials such as water, bases, and oxidizing agents.[17]
- Use non-sparking tools and take measures to prevent electrostatic discharge.[10]

This technical guide is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) and proper laboratory safety training. Always consult the latest SDS for **Trimethylsilyl chlorosulfonate** before use.

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